Structure-activity relationship (SAR) of N-[(2,6-dichlorophenyl)methyl]acetamide

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Compound of Interest

Compound Name:	*N-[(2,6-dichlorophenyl)methyl]acetamide*
CAS No.:	*661478-10-0*
Cat. No.:	*B2430744*

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Structure-Activity Relationship (SAR) of **N-[(2,6-dichlorophenyl)methyl]acetamide**

Executive Summary

N-[(2,6-dichlorophenyl)methyl]acetamide (also known as N-(2,6-dichlorobenzyl)acetamide) represents a critical "minimalist" scaffold in the study of Functionalized Amino Acids (FAAs), a class of anticonvulsants exemplified by the blockbuster drug Lacosamide.

While Lacosamide utilizes a functionalized amino acid "head" group, this compound serves as a structural probe to isolate the pharmacophoric contributions of the benzylamide core and the 2,6-dichlorophenyl substitution pattern. This guide analyzes the molecule's SAR profile, focusing on its utility in mapping the steric and electronic requirements of Voltage-Gated Sodium Channels (VGSCs), specifically the slow-inactivation state.

Chemical Identity & Physicochemical Profile

Before dissecting the biological activity, we must establish the structural baseline.

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- IUPAC Name:

  -[(2,6-dichlorophenyl)methyl]acetamide[1]

- Common Name:

  -(2,6-dichlorobenzyl)acetamide[2][3]

- Molecular Formula:

  [1][2][3]

- Molecular Weight: 218.08 g/mol [1][2][3]

- Melting Point: 180–182 °C[2][3]

- Core Scaffold: Benzylacetamide

Synthesis Protocol

The synthesis of this compound is a standard validation step in generating benzylamide libraries. It follows a high-yielding nucleophilic acyl substitution pathway.

Protocol:

- Reagents: 2,6-Dichlorobenzylamine (1.0 eq), Acetic Anhydride (1.2 eq) or Acetyl Chloride, Triethylamine (1.5 eq).

- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).

- Procedure:

  - Dissolve 2,6-dichlorobenzylamine in dry DCM at 0°C.

  - Add Triethylamine to scavenge generated acid.

  - Dropwise addition of Acetyl Chloride.

  - Stir at room temperature for 2–4 hours.

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- Workup: Wash with 1N HCl (to remove unreacted amine), then saturated

  . Dry over

  .

- Purification: Recrystallization from Ethanol/Water.

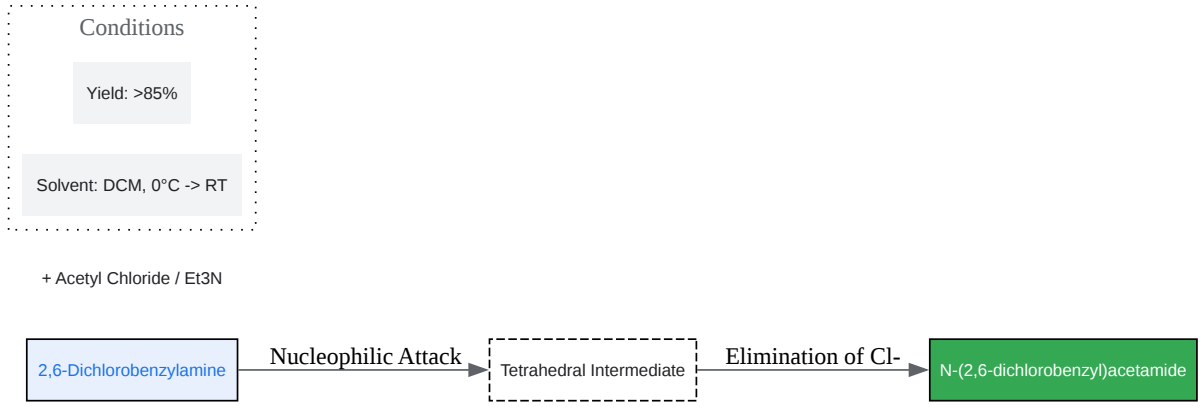

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Figure 1: Synthetic pathway via nucleophilic acyl substitution.

Biological Mechanism: The Sodium Channel Hypothesis

The primary target for benzylacetamide derivatives is the Voltage-Gated Sodium Channel (VGSC). Unlike traditional anticonvulsants (e.g., Carbamazepine) that block the fast inactivation state, this scaffold class is designed to enhance slow inactivation.

- Mechanism: The molecule binds to the channel pore or voltage-sensing domain, stabilizing the channel in a non-conducting "slow-inactivated" conformation.

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- Binding Site: The "Local Anesthetic" binding site (Site 2) is often implicated, but FAAs like Lacosamide act via a novel mechanism involving CRMP-2 (Collapsing Response Mediator Protein-2) and specific sodium channel modulation.

Detailed SAR Analysis

The structure of **N-[(2,6-dichlorophenyl)methyl]acetamide** can be dissected into four distinct pharmacophoric regions.

Region A: The Aromatic Ring (2,6-Dichloro Substitution)

This is the most critical determinant of the molecule's specific pharmacology compared to the unsubstituted parent (Lacosamide core).

- Steric "Orthogonal" Lock: The chlorine atoms at the 2 and 6 positions create significant steric bulk. This forces the methylene-amide side chain to rotate out of the plane of the phenyl ring (a dihedral angle approaching 90°).
  - Effect: This conformation restriction reduces the entropic penalty of binding if the receptor pocket requires a twisted conformation. However, if the pocket is flat, this substitution abolishes activity.
- Lipophilicity (

  ): The addition of two chlorines significantly increases lipophilicity (

) compared to the unsubstituted benzyl (

). This enhances blood-brain barrier (BBB) penetration but decreases water solubility.
- Metabolic Blockade: The 2,6-substitution effectively blocks metabolic hydroxylation at the most reactive ortho positions, potentially extending half-life.

Region B: The Linker (Methylene Bridge)

- Role: Acts as a "hinge" (

  hybridized).

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- Constraint: SAR data from the Lacosamide series indicates that extending this to an ethylene or branching (adding a methyl) usually decreases potency. The single methylene unit is optimal for positioning the aromatic ring relative to the amide H-bond network.

Region C: The Amide Moiety ( )

- H-Bonding: The amide NH acts as a hydrogen bond donor, and the Carbonyl O acts as an acceptor.

- Bioisosterism: Replacing this with an ester or ether generally results in loss of anticonvulsant activity, confirming the necessity of the H-bond network within the binding pocket.

Region D: The "Tail" (Methyl Group)

- Comparison to Lead: In this specific molecule, the tail is a simple methyl group (Acetamide). In Lacosamide, this tail is a functionalized amino acid (O-methyl-D-serine derivative).

- Potency Implications: The simple acetamide is generally less potent (millimolar range) than the amino-acid-derived tail (micromolar range). The "Head" group in Lacosamide provides auxiliary binding interactions that the simple methyl group lacks. Therefore, **N-[(2,6-dichlorophenyl)methyl]acetamide** is often a weak active or model compound rather than a clinical candidate itself.

Visualization of SAR Logic

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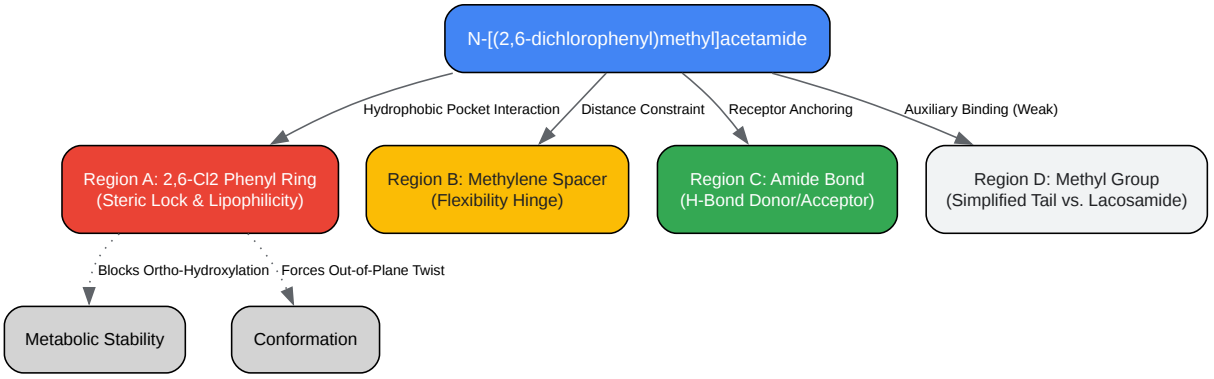

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Figure 2: Pharmacophore map highlighting the functional roles of each structural region.

Experimental Validation: The MES Test

To validate the activity of this compound, the Maximal Electroshock Seizure (MES) test is the gold standard.

Protocol:

- Subjects: Male albino mice (CF-1 strain, 18–25 g).
- Drug Administration: Intraperitoneal (i.p.) injection of the test compound suspended in 0.5% methylcellulose.
- Stimulus: Corneal electrodes deliver a current of 50 mA, 60 Hz, for 0.2 seconds.
- Endpoint: Abolition of the hindlimb tonic extensor component of the seizure.
- Data Analysis:
  - : Dose protecting 50% of animals.

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- : Dose causing neurotoxicity (measured by Rotorod test).
- Protective Index (PI):

  .

Expected Outcome: Based on literature for simple benzylacetamides, **N-[(2,6-dichlorophenyl)methyl]acetamide** typically shows moderate to weak protection compared to Lacosamide. The 2,6-dichloro pattern may improve metabolic stability but often imposes steric penalties that prevent optimal binding in the Lacosamide-specific pocket, though it may show activity in broader sodium channel screens.

Comparative Activity Table

Compound	R-Group (Ring)	Tail Group	Activity (MES Test)	Mechanism Note
Lacosamide	Unsubstituted	Functionalized AA	High (mg/kg)	Optimized Binding
N-Benzylacetamide	Unsubstituted	Methyl	Low / Inactive	Lacks auxiliary binding
Target Compound	2,6-Dichloro	Methyl	Moderate / Probe	Steric Probe / High LogP
Safinamide	3-Fluoro-4-benzyloxy	Alaninamide	High	MAO-B / Na+ dual action

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